

Physical properties of furan-2-ylmethyl formate

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Compound of Interest

Compound Name: Furfuryl formate

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An In-depth Technical Guide on the Physical Properties of Furan-2-ylmethyl Formate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of furan-2-ylmethyl formate (CAS No: 13493-97-5). The information herein is intended to support research, development, and quality control activities involving this compound. This document includes a summary of quantitative physical data, detailed experimental protocols for the determination of these properties, and visualizations of relevant biochemical and synthetic pathways.

Physical and Chemical Properties

Furan-2-ylmethyl formate, also known as **furfuryl formate**, is a colorless to pale yellow liquid with an ethereal aroma.^{[1][2]} It is primarily used as a flavoring agent in the food industry. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Summary of Physical and Chemical Properties of Furan-2-ylmethyl Formate

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ O ₃	[1][3][4][5]
Molecular Weight	126.11 g/mol	[1][4]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Ethereal aroma	[1][2]
Boiling Point	170-171 °C at 760 mmHg66.2-66.5 °C at 16 Torr	[1][3]
Density	1.1584 g/cm ³ at 25 °C	[1]
Water Solubility	13,100 mg/L at 25 °C (experimental)	[3]
Solubility in Ethanol	Soluble	[1][2]
Flash Point	56.67 °C (134.00 °F) - Tagliabue Closed Cup	[3]
Vapor Pressure	1.438 mmHg at 25 °C (estimated)	[3]
Refractive Index	1.463-1.469	[1]
logP (Octanol/Water)	0.705 (estimated)	[3]

Experimental Protocols

The accurate determination of physical properties is fundamental for the characterization and application of chemical compounds. The following sections describe standard methodologies for measuring the key physical properties of liquid organic compounds like furan-2-ylmethyl formate.

Determination of Boiling Point (Capillary Method)

The capillary method is a common and reliable technique for determining the boiling point of a small amount of liquid.

Principle: A liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. In this method, a small, inverted capillary tube traps vapor from the heated liquid. The boiling point is observed upon cooling when the external pressure overcomes the vapor pressure, causing the liquid to be drawn into the capillary.[6]

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Sample of furan-2-ylmethyl formate

Procedure:

- A small amount (a few milliliters) of furan-2-ylmethyl formate is placed into the small test tube.[7]
- A capillary tube, with its open end facing down, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in a heating bath (Thiele tube).
- The bath is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[6][8]

Determination of Density (Volumetric Method)

The density of a liquid can be determined by measuring the mass of a known volume.

Principle: Density is defined as mass per unit volume ($\rho = m/V$).^[9] This method involves accurately weighing a specific volume of the liquid.

Apparatus:

- Volumetric flask or pycnometer (for higher accuracy)
- Analytical balance
- Thermometer

Procedure:

- A clean, dry volumetric flask is weighed accurately on an analytical balance (W_1).^[9]
- The flask is filled to the calibration mark with furan-2-ylmethyl formate. Care should be taken to avoid air bubbles.
- The filled flask is weighed again to get the combined mass (W_2).
- The temperature of the liquid is recorded.
- The mass of the liquid is calculated by subtracting the mass of the empty flask from the mass of the filled flask ($\text{Mass} = W_2 - W_1$).
- The density is calculated by dividing the mass of the liquid by its known volume (the volume of the flask).^{[10][11]}

Determination of Solubility (Shake-Flask Method)

The shake-flask method is the standard for determining the equilibrium solubility of a substance in a solvent.

Principle: An excess amount of the solute is agitated in a solvent for a prolonged period to ensure equilibrium is reached. The concentration of the solute in the saturated solution is then

determined.

Apparatus:

- Sealed flasks
- Shaking incubator or orbital shaker
- Centrifuge
- Analytical instrument for quantification (e.g., HPLC, GC-MS)

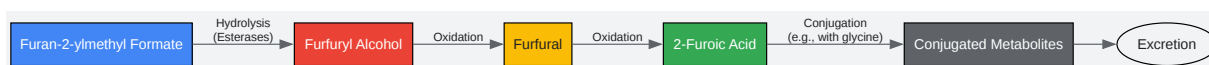
Procedure:

- An excess amount of furan-2-ylmethyl formate is added to a known volume of the solvent (e.g., water) in a sealed flask.
- The flask is placed in a shaking incubator set at a constant temperature (e.g., 25 °C) and agitated until equilibrium is reached (typically 24-48 hours).
- After equilibration, the suspension is allowed to stand or is centrifuged to separate the undissolved portion from the saturated solution.
- A filtered aliquot of the supernatant is carefully removed.
- The concentration of dissolved furan-2-ylmethyl formate in the aliquot is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS).[5]

Visualization of Relevant Pathways

Metabolic Pathway of Furan-2-ylmethyl Formate

As a furfuryl ester, furan-2-ylmethyl formate is expected to undergo hydrolysis and subsequent oxidation in vivo. The primary metabolic pathway involves its conversion to furfuryl alcohol, which is then metabolized to 2-furoic acid and excreted.[3]

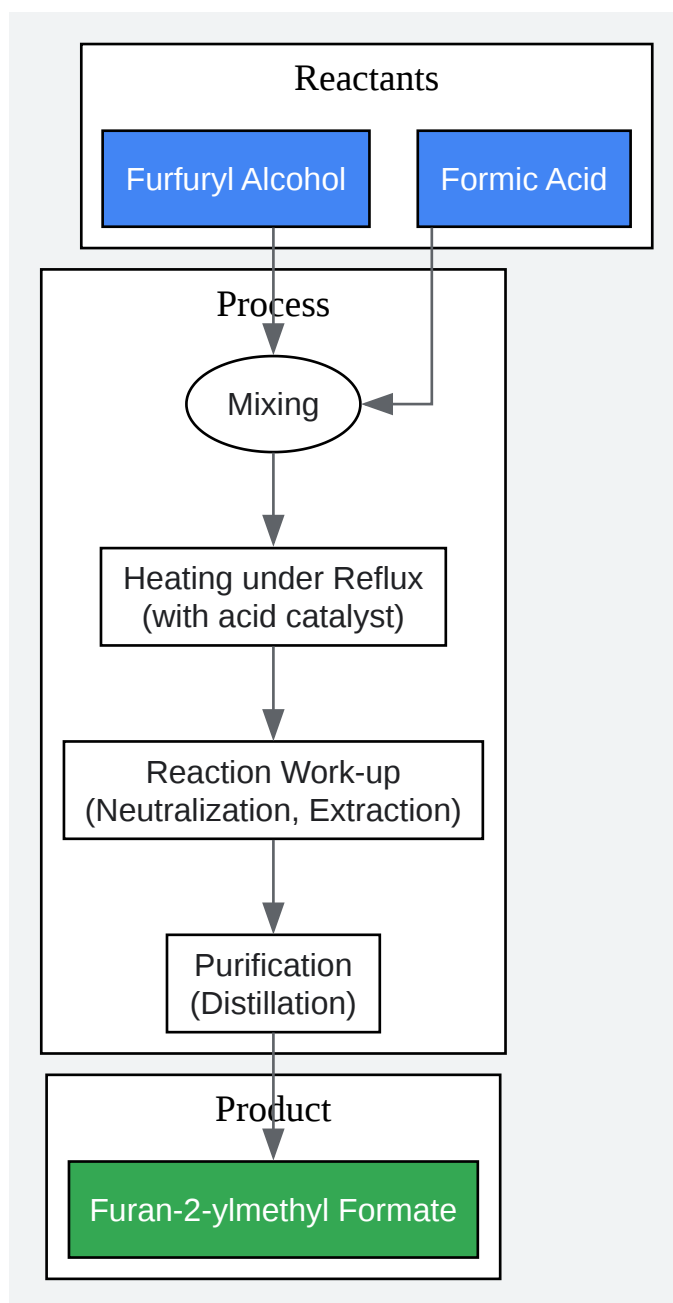


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Caption: Metabolic fate of furan-2-ylmethyl formate.

General Synthesis Workflow

The synthesis of furan-2-ylmethyl formate can be achieved through the esterification of furfuryl alcohol with formic acid. This is a common method for producing esters.



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Caption: General workflow for the synthesis of furan-2-ylmethyl formate.

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